

Application Note: Spectroscopic Characterization of Novel Pyridazine Sulfonamides

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Compound of Interest

Compound Name: *Pyridazine-3-sulfonamide*

CAS No.: 860448-30-2

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Abstract

This application note provides a comprehensive guide to the structural elucidation of novel pyridazine sulfonamides using a multi-spectroscopic approach. We delve into the practical and theoretical aspects of Nuclear Magnetic Resonance (NMR) spectroscopy (^1H and ^{13}C), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. By explaining the causality behind experimental choices and data interpretation, this guide equips researchers with the necessary tools to unambiguously confirm the chemical identity and purity of newly synthesized compounds in this medicinally significant class.

Introduction: The Significance of Pyridazine Sulfonamides

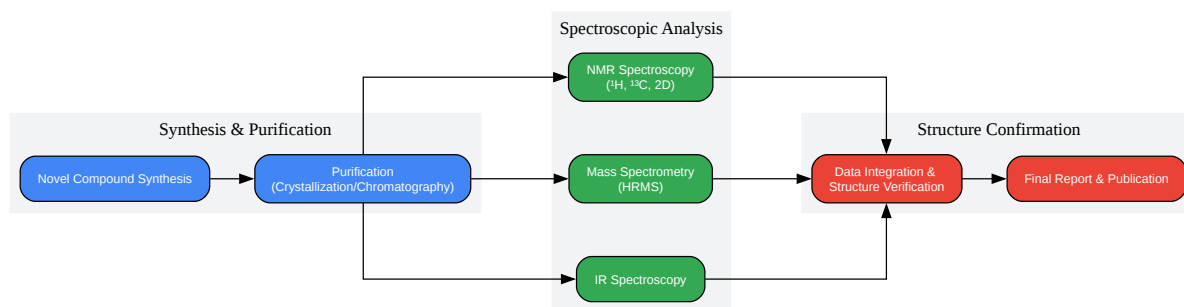
The pyridazine core, a six-membered aromatic ring with two adjacent nitrogen atoms, is a privileged scaffold in medicinal chemistry. When coupled with a sulfonamide moiety ($-\text{SO}_2\text{NH}-$), the resulting structures often exhibit a wide range of biological activities. Novel pyridazine-

tethered sulfonamides have recently been investigated as potent and selective carbonic anhydrase II inhibitors for managing glaucoma[1], as well as potential anticancer agents[2]. Given their therapeutic potential, the unambiguous structural confirmation of these novel molecules is a critical step in the drug discovery and development pipeline.

This guide outlines an integrated spectroscopic workflow for the definitive characterization of these compounds. By combining the insights from NMR, MS, and IR, researchers can construct a complete and validated profile of their target molecules.

The Characterization Workflow: A Holistic Approach

The structural confirmation of a novel compound is not a linear process but rather a synergistic workflow where each technique provides complementary information. The data from these orthogonal methods, when combined, provide a self-validating system for structural elucidation.



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Caption: Overall workflow for the synthesis and structural validation of novel compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise molecular structure, providing detailed information about the chemical environment, connectivity, and spatial arrangement of atoms.

Rationale and Key Considerations

- **Solvent Selection:** Deuterated dimethyl sulfoxide (DMSO- d_6) is often the solvent of choice. Its high polarity effectively dissolves a broad range of sulfonamides, and its high boiling point is suitable for variable temperature studies. Crucially, it allows for the observation of labile protons, such as the N-H of the sulfonamide group, which might otherwise undergo rapid exchange with protic solvents like D_2O or CD_3OD .
- **1H NMR:** Provides information on the number of different types of protons and their neighboring environments. Key diagnostic signals for pyridazine sulfonamides include the sulfonamide N-H proton, protons on the pyridazine ring, and protons of the aryl group.
- **^{13}C NMR:** Reveals the number of unique carbon atoms and their hybridization state. Proton-decoupled spectra, where each unique carbon appears as a singlet, are standard for simplifying the spectrum and identifying the carbon skeleton[3].

Protocol: NMR Sample Preparation and Acquisition

- **Sample Preparation:**
 1. Accurately weigh 5-10 mg of the purified pyridazine sulfonamide sample into a clean, dry vial.
 2. Add approximately 0.6-0.7 mL of DMSO- d_6 containing a small amount of an internal standard, typically tetramethylsilane (TMS, 0 ppm).
 3. Vortex the sample until the solid is completely dissolved.
 4. Transfer the solution into a 5 mm NMR tube using a Pasteur pipette.
- **Data Acquisition (1H NMR):**
 1. Insert the sample into the NMR spectrometer and allow it to equilibrate to the probe temperature (typically 25 °C).

2. Tune and shim the probe to optimize magnetic field homogeneity.
 3. Acquire the spectrum using a standard pulse program. A spectral width of ~16 ppm is usually sufficient.
 4. Process the data by applying Fourier transformation, phase correction, and baseline correction.
 5. Calibrate the chemical shift scale by setting the residual DMSO peak to ~2.50 ppm or the TMS peak to 0.00 ppm.
- Data Acquisition (^{13}C NMR):
 1. Use the same sample.
 2. Acquire a proton-decoupled spectrum. A spectral width of ~220 ppm is standard.
 3. A larger number of scans is required due to the low natural abundance of ^{13}C .
 4. Calibrate the spectrum using the DMSO- d_6 signal at ~39.52 ppm.

Data Interpretation and Expected Values

The chemical shifts are highly dependent on the specific substitution pattern, but general ranges can be predicted.

Table 1: Typical NMR Chemical Shifts for a Pyridazine Sulfonamide Scaffold

Assignment	Technique	Expected Chemical Shift (δ , ppm)	Notes
Sulfonamide N-H	^1H NMR	8.5 - 10.5[4]	Often a broad singlet. Its presence is a key indicator of the sulfonamide group.
Pyridazine Ring Protons	^1H NMR	7.5 - 9.5	Highly deshielded due to the electronegativity of the two adjacent nitrogen atoms.
Aryl Protons (on sulfonamide)	^1H NMR	6.5 - 8.0[4]	The pattern (e.g., AA'BB' system for para-substitution) provides structural information.
Pyridazine Ring Carbons	^{13}C NMR	120 - 160	Chemical shifts are influenced by substituents and the nitrogen atoms.

| Aryl Carbons (on sulfonamide) | ^{13}C NMR | 110 - 150[4][5] | The carbon directly attached to the sulfur (ipso-carbon) is typically found around 135-145 ppm. |

Mass Spectrometry (MS)

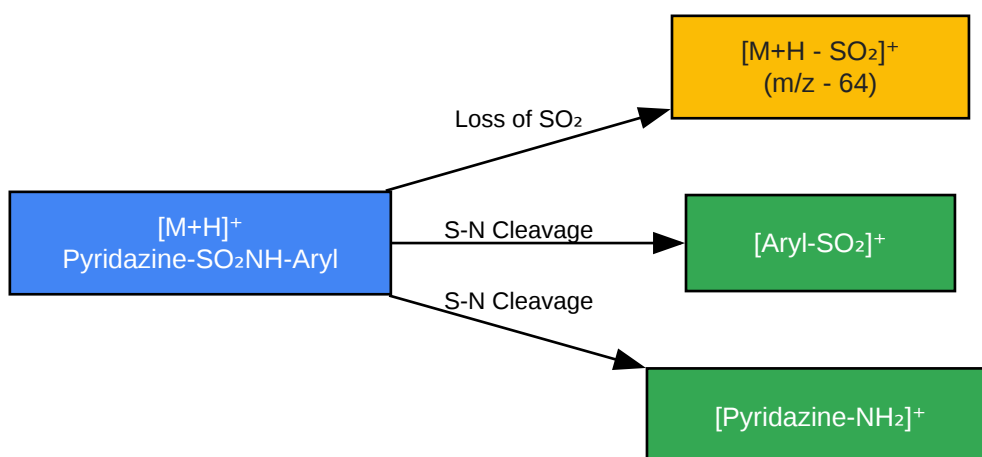
MS provides the molecular weight of the compound and, with high-resolution instruments (HRMS), its elemental composition. Tandem MS (MS/MS) experiments are invaluable for confirming the structure by analyzing fragmentation patterns.

Rationale and Key Considerations

- **Ionization Technique:** Electrospray Ionization (ESI) is the preferred method for pyridazine sulfonamides. It is a soft ionization technique that typically produces the protonated

molecular ion $[M+H]^+$ with minimal in-source fragmentation, making it ideal for determining the molecular weight.[6][7]

- High-Resolution MS (HRMS): Instruments like Time-of-Flight (TOF) or Orbitrap analyzers provide highly accurate mass measurements (typically < 5 ppm error). This allows for the unambiguous determination of the elemental formula, a critical piece of data for a novel compound.[2]
- Fragmentation Analysis: Aromatic sulfonamides exhibit characteristic fragmentation pathways upon collision-induced dissociation (CID) in MS/MS experiments. The most common pathways include:
 - Loss of Sulfur Dioxide (SO_2): A rearrangement reaction often leads to a neutral loss of 64 Da[8].
 - Cleavage of the S-N Bond: This results in the formation of ions corresponding to the amine and sulfonyl moieties[9][10].
 - Cleavage of the Aryl-S Bond: This can also occur, providing further structural evidence.



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Caption: Common fragmentation pathways for protonated pyridazine sulfonamides in ESI-MS/MS.

Protocol: HRMS Sample Preparation and Analysis

- Sample Preparation:
 1. Prepare a stock solution of the sample at ~1 mg/mL in a suitable solvent (e.g., methanol or acetonitrile).
 2. Dilute the stock solution to a final concentration of 1-10 µg/mL using a 50:50 mixture of acetonitrile and water, often with 0.1% formic acid to promote protonation.
- Data Acquisition (Direct Infusion):
 1. Set the ESI source to positive ion mode.
 2. Infuse the sample solution into the mass spectrometer at a low flow rate (e.g., 5-10 µL/min) using a syringe pump.
 3. Acquire the full scan mass spectrum over a relevant m/z range (e.g., 100-1000 amu).
 4. Perform an MS/MS experiment by selecting the [M+H]⁺ ion as the precursor and applying collision energy to induce fragmentation.

Data Presentation

HRMS data should be reported to four decimal places.

Table 2: Example HRMS Data for a Novel Pyridazine Sulfonamide

Ion	Calculated m/z	Observed m/z	Δ (ppm)	Proposed Formula
[M+H] ⁺	354.1272	354.1270	-0.6	C ₁₉ H ₂₀ N ₃ O ₂ S

| [M+H-SO₂]⁺ | 290.1495 | 290.1492 | -1.0 | C₁₉H₂₀N₃ |

(Note: Example data adapted from a related structure^[2])

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and simple technique used to confirm the presence of key functional groups within the molecule. For pyridazine sulfonamides, it is particularly useful for verifying the presence of the N-H and S=O bonds.

Rationale and Key Considerations

- **Diagnostic Vibrations:** The energy absorbed by specific bonds corresponds to their vibrational frequencies. Key diagnostic bands for this class of compounds are:
 - **N-H Stretch:** A sharp to moderately broad peak confirming the sulfonamide group.
 - **S=O Stretches:** Two distinct, strong absorptions (asymmetric and symmetric) are characteristic of the sulfonyl group. Their exact position can indicate the tautomeric form (amido vs. imido)[11].
 - **Aromatic C=C and C-H Stretches:** Confirm the presence of the aryl and pyridazine rings.

Protocol: Solid-State IR (ATR)

- **Sample Preparation:** No extensive preparation is needed for Attenuated Total Reflectance (ATR) IR, which is the most common modern method. Place a small amount of the purified, dry powder directly onto the ATR crystal.
- **Data Acquisition:**
 1. Acquire a background spectrum of the empty ATR crystal.
 2. Apply pressure to ensure good contact between the sample and the crystal.
 3. Acquire the sample spectrum, typically by co-adding 16-32 scans over a range of 4000-400 cm^{-1} .
 4. The instrument software will automatically ratio the sample spectrum against the background.

Data Interpretation

Table 3: Key IR Absorption Frequencies for Pyridazine Sulfonamides

Functional Group	Vibrational Mode	Expected Frequency (cm ⁻¹)	Intensity
Sulfonamide N-H	Stretch	3350 - 3150[12]	Medium, Sharp
Aromatic C-H	Stretch	3100 - 3000	Medium to Weak
Aromatic C=C	Stretch	1600 - 1450[12]	Medium to Strong
Sulfonyl S=O	Asymmetric Stretch	1370 - 1330[2]	Strong

| Sulfonyl S=O | Symmetric Stretch | 1170 - 1150[2][11] | Strong |

Conclusion

The structural characterization of novel pyridazine sulfonamides requires a meticulous and integrated analytical approach. NMR spectroscopy defines the carbon-hydrogen framework and atom connectivity. High-resolution mass spectrometry provides definitive confirmation of the elemental formula and offers structural clues through fragmentation analysis. Finally, IR spectroscopy offers rapid verification of essential functional groups. By synergistically applying these three core spectroscopic techniques as outlined in this note, researchers can confidently and unambiguously determine the structure of their novel compounds, paving the way for further biological evaluation.

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